

8-Oxoguanine Adducts in Mitochondrial DNA Damage: A Technical Guide

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Compound of Interest

Compound Name: 8-Oxoguanine

Cat. No.: B145757

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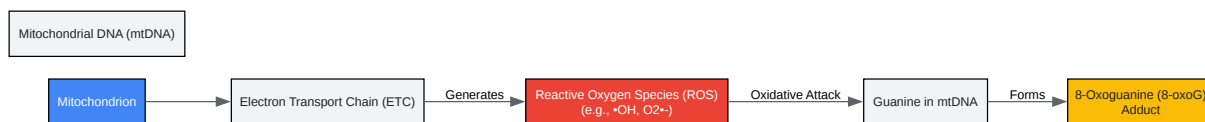
For Researchers, Scientists, and Drug Development Professionals

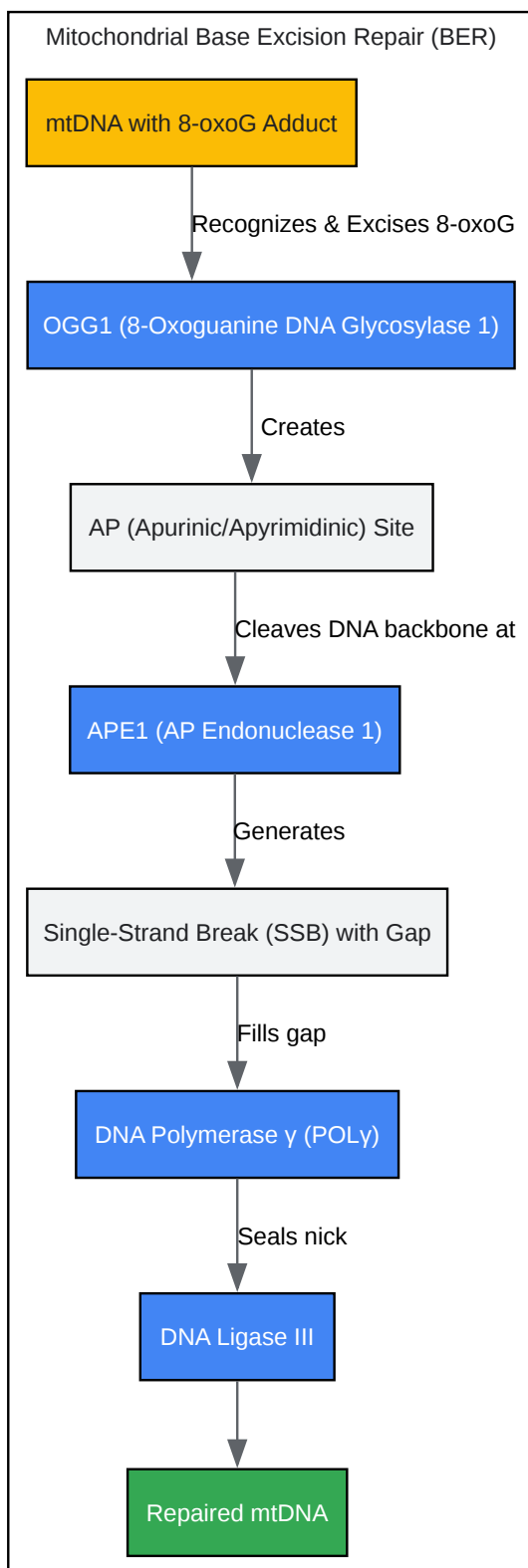
Introduction

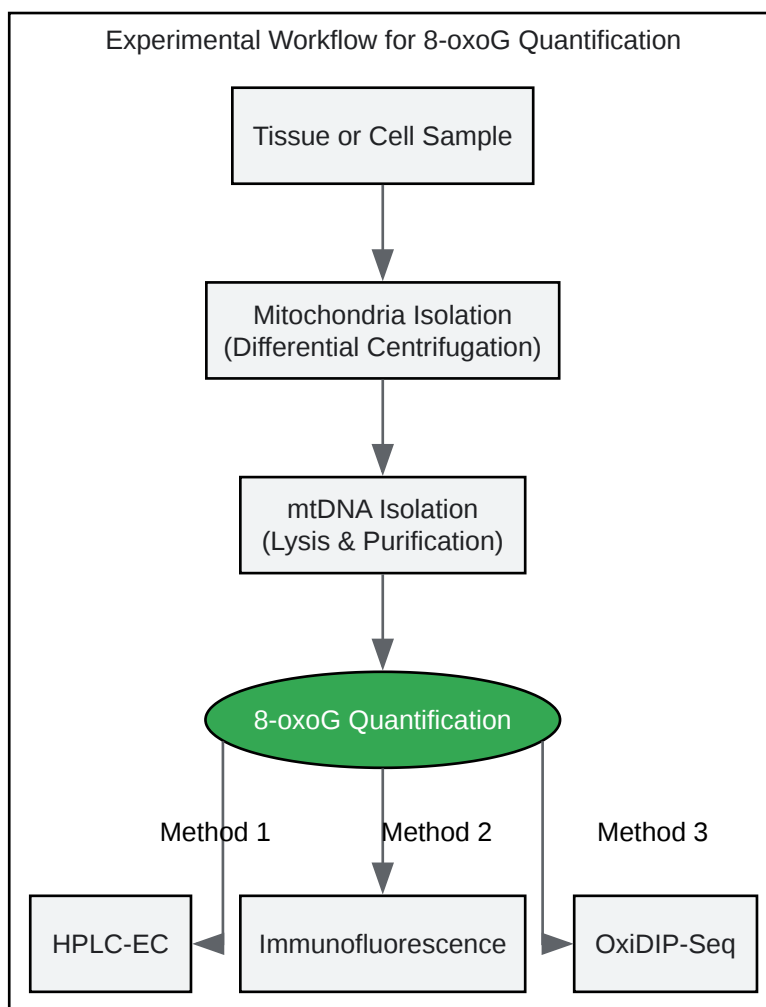
Mitochondria, the powerhouses of the cell, are a major source of endogenous reactive oxygen species (ROS) due to their role in oxidative phosphorylation.[1][2] This proximity makes mitochondrial DNA (mtDNA) particularly susceptible to oxidative damage.[1][3] One of the most common and mutagenic lesions arising from this damage is 7,8-dihydro-**8-oxoguanine** (8-oxoG).[1][4] The accumulation of 8-oxoG in mtDNA is implicated in a wide range of pathologies, including neurodegenerative diseases, cancer, and the aging process itself.[1][5][6] This technical guide provides an in-depth overview of 8-oxoG adducts in mtDNA, from their formation and repair to their pathological consequences, with a focus on quantitative data and detailed experimental protocols.

Formation of 8-Oxoguanine in Mitochondrial DNA

The formation of 8-oxoG is a direct consequence of oxidative stress. ROS, such as the hydroxyl radical ($\bullet\text{OH}$), can attack the guanine base in mtDNA, leading to the formation of the 8-oxoG adduct.[7] This process is exacerbated by the fact that mtDNA is not protected by histones and is located in close proximity to the electron transport chain, a primary site of ROS production.[8]







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